

Proper Disposal Procedures for UCL 2077

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Compound of Interest		
Compound Name:	UCL 2077	
Cat. No.:	B1682687	Get Quote

Essential Safety and Logistical Information for Researchers

This document provides procedural guidance for the safe and compliant disposal of **UCL 2077**, a slow afterhyperpolarization (sAHP) channel blocker used in laboratory research. Adherence to these protocols is critical for ensuring personnel safety and environmental protection. As **UCL 2077** is intended for research use only, it is imperative to manage its waste stream as hazardous chemical waste.[1][2]

Hazard Identification and Safety Data

Prior to handling, it is crucial to be aware of the hazards associated with **UCL 2077**. This information dictates the necessary precautions for safe handling and disposal.

Quantitative Data Summary



Property	Value	Source
CAS Number	918311-87-2	[1][3]
Molecular Formula	C25H22N2	[1][3]
Molecular Weight	350.46 g/mol	[1][3]
Physical State	Solid	
Solubility	Soluble in DMSO (>20 mg/ml), Insoluble in water	
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]
Storage Class	11 (Combustible Solids)	

Experimental Protocol: Waste Segregation and Storage

Proper segregation and temporary storage of **UCL 2077** waste are the foundational steps for safe disposal. Cross-contamination with incompatible chemicals can lead to dangerous reactions.

Methodology:

- Designate a Waste Container: Utilize a dedicated, properly labeled, and chemically compatible container for all solid UCL 2077 waste. The container must be in good condition with a secure lid.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**UCL 2077**," and a summary of its hazards (e.g., "Harmful," "Irritant").
- Segregation:





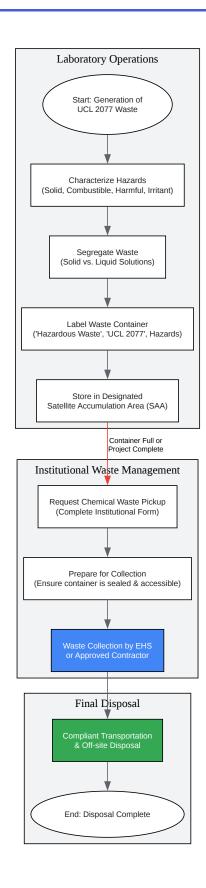


- Solid Waste: Collect unused UCL 2077, contaminated personal protective equipment
 (PPE) such as gloves and weighing papers, and any other solid materials that have come
 into contact with the compound in the designated solid waste container.
- Liquid Waste: Although UCL 2077 is a solid, solutions (e.g., in DMSO) must be collected in a separate, compatible liquid waste container. Do not mix with aqueous or acidic waste streams.
- Storage Location: Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory. This area should be away from general lab traffic and incompatible materials.

Disposal Workflow

The following diagram outlines the step-by-step process for the disposal of **UCL 2077** from the point of generation to final removal by certified waste management personnel.





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UCL 2077 Disposal Workflow Diagram



Institutional Disposal Procedures

Disposal of chemical waste is highly regulated and must be managed through your institution's Environmental Health and Safety (EHS) department.

Procedural Steps:

- Contact EHS: Notify your institution's EHS department about the UCL 2077 waste you have accumulated.
- Request Collection:
 - For researchers at University College London (UCL), a "Chemicals and Solvents
 Collection Request Form" must be completed.[4] This form distinguishes between "Bulk"
 (≥5L/kg) and "Lab Smalls" (<5L/kg) waste.[4]
 - For other institutions, follow the specific chemical waste pickup request process established by your EHS office.
- Provide Information: Accurately describe the waste, including the chemical name (UCL 2077), quantity, and known hazards on the request form.
- Collection: EHS or a certified contractor will schedule and collect the waste from your laboratory's designated accumulation area. Ensure someone is available to sign any necessary paperwork.

Important Considerations:

- Never dispose of UCL 2077 down the drain or in regular trash.[5]
- Empty Containers: Containers that held UCL 2077 must be managed as hazardous waste unless thoroughly decontaminated. The first rinse of a container should be collected as hazardous liquid waste.[5]
- Spill Cleanup: Any materials used to clean up a spill of UCL 2077 (e.g., absorbent pads, contaminated PPE) must be disposed of as hazardous solid waste.[6]



Personal Protective Equipment: Always wear appropriate PPE, including gloves, eye
protection, and a dust mask (type N95 or equivalent) when handling UCL 2077 powder or its
waste.

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